

Essential Guide to the Proper Disposal of PPM-3

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Compound of Interest

Compound Name: PPM-3

Cat. No.: B15613730

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For researchers, scientists, and drug development professionals, the proper handling and disposal of chemical reagents are paramount to ensuring a safe and compliant laboratory environment. This document provides a comprehensive guide to the proper disposal procedures for **PPM-3**, a potent and selective ERK5 Degradator (PROTAC®), intended for laboratory research use only. Adherence to these guidelines is crucial for minimizing environmental impact and safeguarding personnel.

Understanding PPM-3: Key Chemical Data

PPM-3 is a specialized research chemical used to induce the degradation of the ERK5 protein. Understanding its fundamental properties is the first step toward safe handling and disposal.

Parameter	Data
Chemical Name	(2S,4R)-1-((S)-2-(7-(4-(4-((5,11-Dimethyl-6-oxo-6,11-dihydro-5H-benzo[e]pyrimido[5,4-b][1]diazepin-2-yl)amino)-3-methoxyphenyl)piperazin-1-yl)heptanamido)-3,3-dimethylbutanoyl)-4-hydroxy-N-((S)-1-(4-(4-methylthiazol-5-yl)phenyl)ethyl)pyrrolidine-2-carboxamide
Molecular Formula	C ₅₄ H ₆₉ N ₁₁ O ₆ S
Molecular Weight	1000.28
CAS Number	3032388-42-1
Appearance	Solid
Storage	Store at -20°C
Solubility	Soluble in DMSO

This data is compiled from publicly available information for **PPM-3**.[\[1\]](#)[\[2\]](#)

Experimental Protocol: Preparation of PPM-3 Stock Solutions

Accurate preparation of stock solutions is critical for experimental success and for minimizing waste. The following is a general protocol for preparing a **PPM-3** stock solution.

Materials:

- **PPM-3** solid
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated micropipettes

- Vortex mixer
- Personal Protective Equipment (PPE): lab coat, safety glasses, and chemical-resistant gloves

Procedure:

- Acclimatize: Allow the vial of solid **PPM-3** to equilibrate to room temperature before opening to prevent condensation.
- Calculation: Determine the required volume of DMSO to add to achieve the desired stock concentration. For example, to prepare a 10 mM stock solution from 1 mg of **PPM-3** (MW: 1000.28 g/mol), you would add 100 μ L of DMSO.
- Dissolution: Carefully add the calculated volume of DMSO to the vial containing the solid **PPM-3**.
- Mixing: Cap the vial securely and vortex thoroughly until the solid is completely dissolved. Gentle warming may be applied if necessary, but avoid excessive heat.
- Aliquoting and Storage: Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C in tightly sealed containers.

Proper Disposal Procedures for PPM-3

As a research chemical, the full toxicological and ecological effects of **PPM-3** may not be fully characterized. Therefore, it must be treated as hazardous waste and disposed of accordingly. Do not discharge **PPM-3** or its solutions down the drain or into general waste streams.

Personal Protective Equipment (PPE) during Disposal:

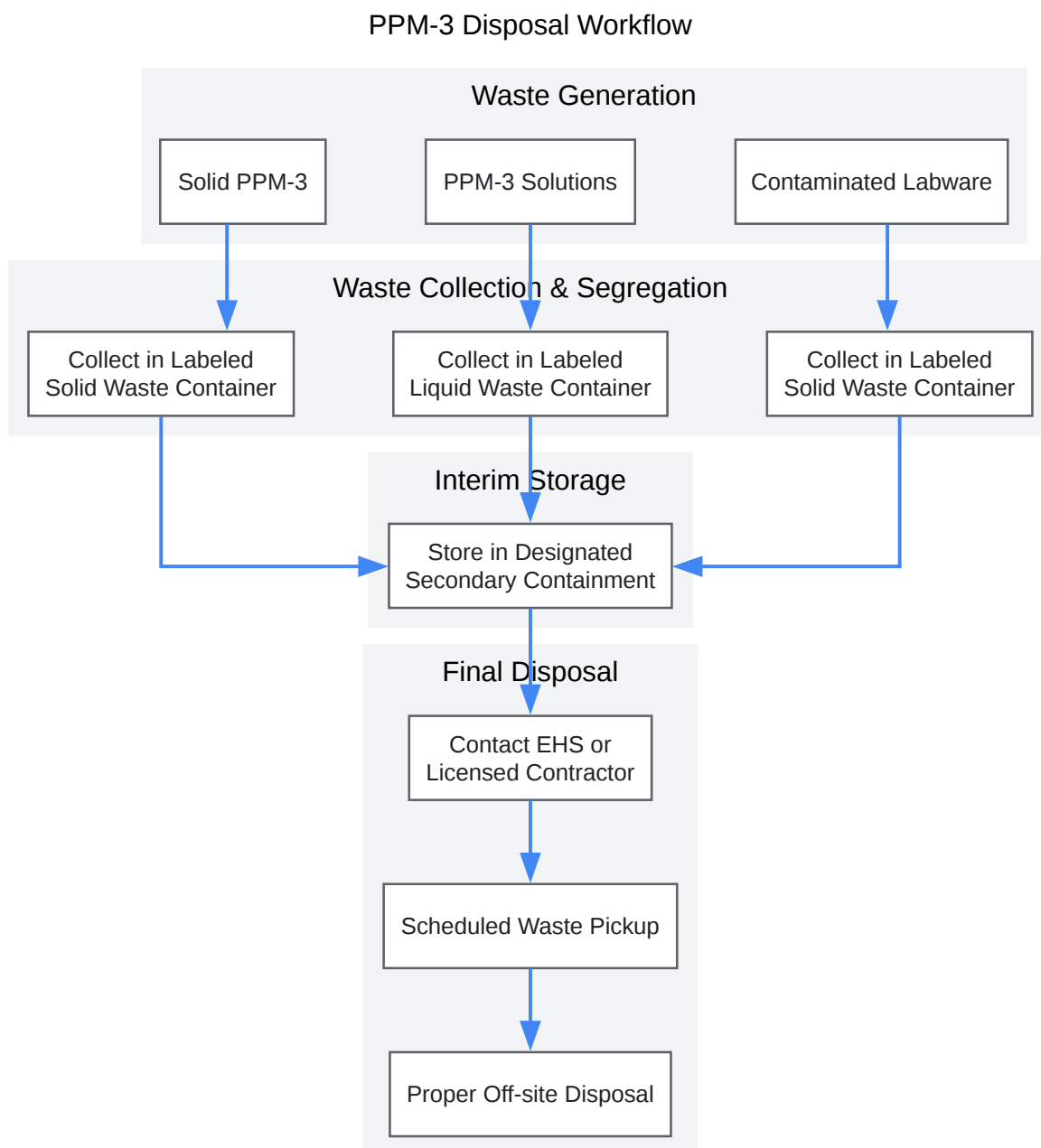
- Lab Coat: To protect from skin contact.
- Safety Glasses or Goggles: To prevent eye exposure.
- Chemical-Resistant Gloves: (e.g., Nitrile) to be worn at all times.

Step-by-Step Disposal Protocol:

- Segregation of Waste:
 - Solid Waste: Unused or expired solid **PPM-3** should be kept in its original, clearly labeled container. If the original container is compromised, transfer the waste to a new, compatible, and properly labeled container.
 - Liquid Waste: All solutions containing **PPM-3**, including unused stock solutions, experimental media, and rinsates, must be collected in a dedicated, sealed, and clearly labeled hazardous waste container. The container should be compatible with the solvent used (e.g., a polyethylene container for DMSO solutions).
 - Contaminated Labware: All disposable labware that has come into contact with **PPM-3** (e.g., pipette tips, centrifuge tubes, gloves) must be considered contaminated and collected in a designated, lined container for solid chemical waste.
- Waste Container Labeling:
 - All waste containers must be clearly labeled with "Hazardous Waste," the full chemical name "**PPM-3** (ERK5 Degradar)," the solvent (if applicable, e.g., "in DMSO"), and the approximate concentration and volume.
- Storage of Waste:
 - Store waste containers in a designated, secure secondary containment area away from incompatible materials. The storage area should be cool and dry.
- Arranging for Disposal:
 - Contact your institution's Environmental Health and Safety (EHS) department or a licensed chemical waste disposal contractor to arrange for the collection and proper disposal of the **PPM-3** waste. Follow all institutional, local, state, and federal regulations for hazardous waste disposal.

Visualization of the Disposal Workflow

The following diagram illustrates the logical steps for the proper disposal of **PPM-3**.



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Caption: A flowchart outlining the procedural steps for the safe disposal of **PPM-3** waste.

By following these procedures, you contribute to a safer laboratory environment and ensure the responsible management of chemical waste. Always consult your institution's specific safety and disposal guidelines.

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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. PPM-3 Supplier | CAS 3032388-42-1 | Tocris Bioscience [tocris.com]
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